

Comparative Analysis of FM26 Cross-reactivity with ROR Isoforms

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Compound of Interest

Compound Name: FM26

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A Guide for Researchers in Drug Discovery and Development

FM26 has been identified as a potent, allosteric inverse agonist of the Retinoic Acid Receptor-Related Orphan Receptor γ t (ROR γ t), a key therapeutic target in a range of autoimmune diseases.^[1] This guide provides a comparative overview of the selectivity of **FM26** against other isoforms of the ROR family, namely ROR α and ROR β , to aid researchers in evaluating its potential for targeted therapeutic development.

Quantitative Selectivity Profile of FM26

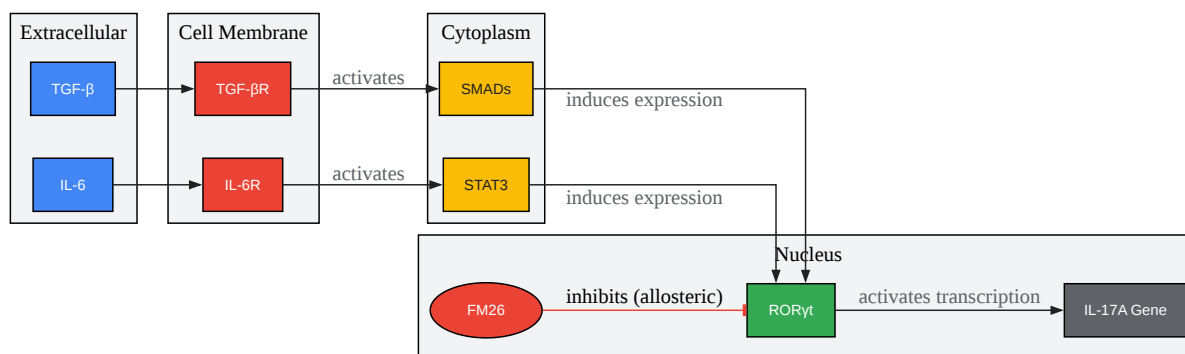
The inhibitory activity of **FM26** has been primarily characterized against ROR γ t. While comprehensive quantitative data on its cross-reactivity with ROR α and ROR β is not readily available in the public domain, the primary literature describing **FM26** indicates a favorable selectivity profile for the isoxazole series to which it belongs against the nuclear receptor PPAR γ .

Compound	RORyt IC50 (nM)	ROR α IC50	ROR β IC50	PPAR γ IC50 (μ M)	Selectivity (Fold vs. RORyt)
FM26	264[1]	Data not available	Data not available	>50[1]	>189-fold vs. PPAR γ
Reference Compound (MRL-871)	12.7	>100-fold selectivity	>100-fold selectivity	Some cross-reactivity	High selectivity for RORyt over other NRs[2]

Note: The IC50 value for **FM26** was determined using a TR-FRET coactivator recruitment assay.[1] The selectivity of the isoxazole scaffold, to which **FM26** belongs, was assessed against PPAR γ , showing weak to no inhibition.[1] For comparative context, MRL-871, another allosteric RORyt inverse agonist, has demonstrated high selectivity over other nuclear receptors.[2]

RORyt Signaling Pathway and Therapeutic Rationale

RORyt is a master regulator of T helper 17 (Th17) cell differentiation, which in turn produces pro-inflammatory cytokines such as Interleukin-17A (IL-17A).[3] Dysregulation of the Th17 pathway is implicated in the pathogenesis of numerous autoimmune diseases. By acting as an inverse agonist, **FM26** inhibits the constitutive activity of RORyt, leading to a reduction in IL-17A production.[1] The allosteric nature of **FM26** binding offers potential advantages in terms of selectivity, as allosteric sites are often less conserved than orthosteric binding sites among receptor isoforms.[2]



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RORyt signaling pathway in Th17 cell differentiation.

Experimental Methodologies

The selectivity of compounds like **FM26** against ROR isoforms is typically determined using robust biochemical assays. A widely accepted method is the Time-Resolved Förster Resonance Energy Transfer (TR-FRET) based coactivator recruitment assay.

TR-FRET Coactivator Recruitment Assay Protocol

Objective: To determine the IC₅₀ values of a test compound (e.g., **FM26**) for RORyt, ROR α , and ROR β , thereby assessing its selectivity.

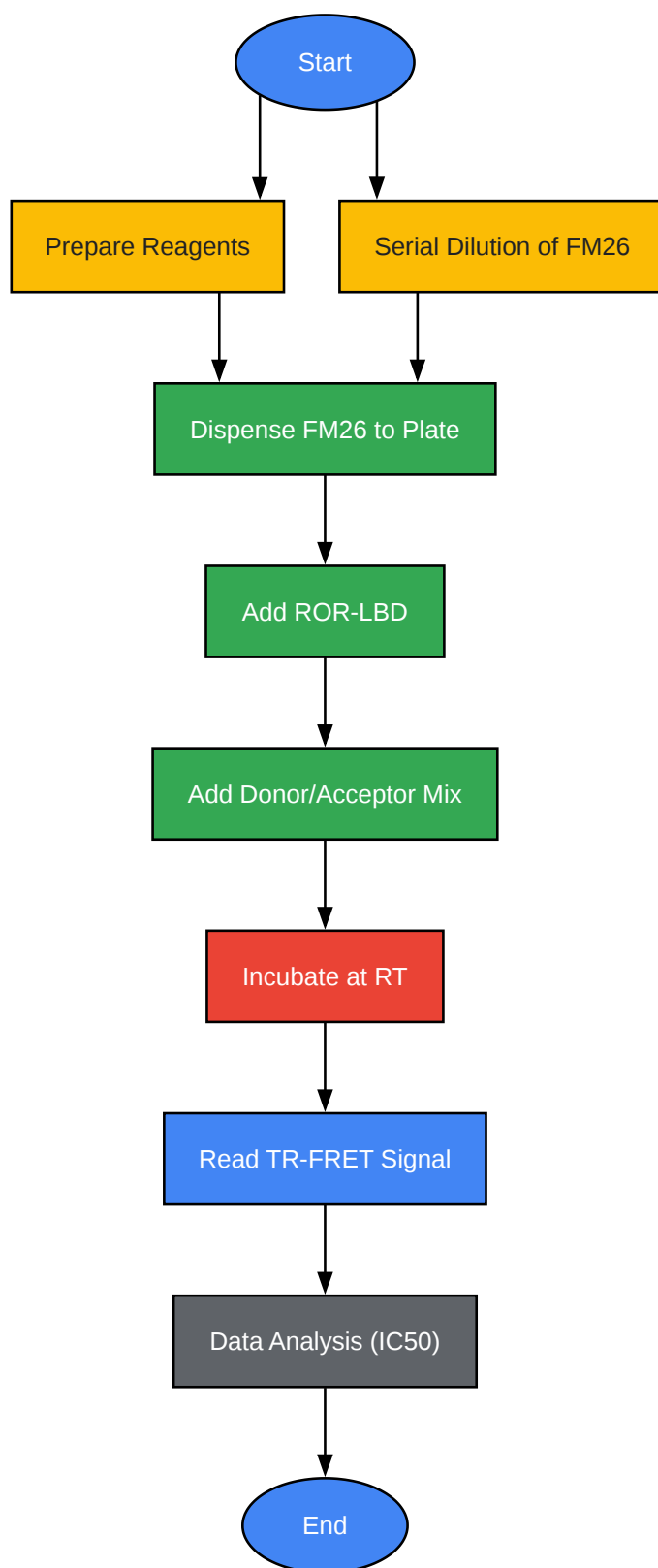
Principle: This assay measures the ability of a test compound to displace a fluorescently labeled coactivator peptide from the ligand-binding domain (LBD) of the ROR receptor. The ROR-LBD is typically fused to a tag (e.g., GST), which is recognized by a Terbium (Tb)-labeled antibody (the FRET donor). The coactivator peptide is labeled with a fluorescent acceptor molecule (e.g., Fluorescein). When the coactivator peptide binds to the ROR-LBD, the donor and acceptor are brought into close proximity, resulting in a FRET signal. An inverse agonist will disrupt this interaction, leading to a decrease in the FRET signal.

Materials:

- Recombinant human ROR γ t-LBD, ROR α -LBD, and ROR β -LBD (GST-tagged)
- Tb-labeled anti-GST antibody
- Fluorescein-labeled coactivator peptide (e.g., SRC1-4)
- Test compound (**FM26**) and reference compounds
- Assay buffer (e.g., LanthaScreen™ TR-FRET buffer)
- 384-well, low-volume, black assay plates
- TR-FRET compatible plate reader

Procedure:

- **Compound Preparation:** Prepare a serial dilution of the test compound in DMSO. Further dilute the compounds in the assay buffer to the desired final concentrations.
- **Reagent Preparation:** Prepare working solutions of the ROR-LBDs, Tb-anti-GST antibody, and Fluorescein-coactivator peptide in the assay buffer at appropriate concentrations.
- **Assay Reaction:** a. To each well of the 384-well plate, add the test compound solution. b. Add the ROR-LBD solution to the wells. c. Add the mixture of Tb-anti-GST antibody and Fluorescein-coactivator peptide to initiate the reaction.
- **Incubation:** Incubate the plate at room temperature for a specified period (e.g., 1-2 hours) to allow the binding reaction to reach equilibrium.
- **Data Acquisition:** Measure the TR-FRET signal using a plate reader with an excitation wavelength of ~340 nm and emission wavelengths of ~495 nm (Terbium) and ~520 nm (Fluorescein).
- **Data Analysis:** a. Calculate the emission ratio (520 nm / 495 nm). b. Plot the emission ratio against the logarithm of the test compound concentration. c. Fit the data to a sigmoidal dose-response curve to determine the IC₅₀ value.



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Experimental workflow for the TR-FRET assay.

Conclusion

FM26 is a valuable tool for studying the therapeutic potential of allosteric ROR γ t inhibition. While direct quantitative data on its cross-reactivity with ROR α and ROR β is currently limited, the available information on its selectivity against PPAR γ suggests a promising profile for the isoxazole scaffold. Further detailed investigations into the selectivity of **FM26** against the other ROR isoforms are warranted to fully elucidate its therapeutic window and potential for off-target effects. The methodologies outlined in this guide provide a framework for conducting such comparative analyses.

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